

# Proper Disposal Procedures for Sodium Hydroxide Solution (UN 1824)

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## Compound of Interest

Compound Name: SR 1824

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This document provides comprehensive safety, logistical, and disposal procedures for sodium hydroxide solutions, identified by the UN number 1824. Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and minimizing environmental impact. Sodium hydroxide (NaOH), also known as caustic soda or lye, is a highly corrosive strong base that requires careful handling and disposal.<sup>[1][2]</sup>

## Immediate Safety and Hazard Information

Sodium hydroxide is extremely corrosive and can cause severe burns to the skin and eyes upon contact.<sup>[2]</sup> Inhalation of mists or aerosols can lead to irritation of the respiratory tract.<sup>[2]</sup> Ingestion can cause severe damage to the gastrointestinal tract.<sup>[3]</sup> The reaction of sodium hydroxide with acids is highly exothermic, meaning it releases significant heat, which can cause the solution to boil and splash if not controlled.<sup>[1][2]</sup>

### Personal Protective Equipment (PPE):

Before handling sodium hydroxide solutions, it is imperative to be fully trained on its properties and to wear the appropriate personal protective equipment.<sup>[1]</sup>

| Body Part   | Required PPE                           | Specifications and Best Practices  |
|-------------|--|--|
| Eyes/Face   | Chemical Splash Goggles & Face Shield  | Use close-fitting goggles to prevent the entry of liquids. A face shield provides additional protection against splashes.[4] |
| Skin/Body   | Chemical-Resistant Suit & Rubber Boots | A plastic or rubber apron should be worn. Leather boots should be avoided as sodium hydroxide can disintegrate them.[4]      |
| Hands       | Chemical-Resistant Gloves              | Recommended materials include rubber, nitrile, or neoprene.[2][3]  |
| Respiratory | Respirator                             | A respirator may be required if there is a risk of inhaling mists or aerosols, especially in poorly ventilated areas.[4]     |

## Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents.[1]

- **Dilution:** To minimize heat generation when diluting, ALWAYS add sodium hydroxide to water slowly and with constant stirring; NEVER add water to sodium hydroxide.[1]
- **Storage:** Store sodium hydroxide in its original, tightly sealed, and corrosion-resistant container in a cool, dry, well-ventilated area.[3][4]
- **Incompatible Materials:** Keep sodium hydroxide away from acids, organic materials, and metals such as aluminum, tin, lead, and zinc. Contact with these metals can produce flammable and explosive hydrogen gas.[5]

## Spill Response Plan

In the event of a spill, prompt and correct action is essential.[1]

- Evacuate and Secure: Immediately evacuate all personnel from the spill area and restrict access.[2]
- Wear PPE: Do not attempt to clean up a spill without wearing the appropriate personal protective equipment.[3]
- Containment: For liquid spills, contain the spill using a dry, inert absorbent material such as sand, earth, or vermiculite.[3][5] DO NOT use water to clean up the initial spill.[3]
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[5]
- Neutralization of Residue: After the bulk of the spill has been removed, neutralize the residue with a dilute or weak acid (e.g., acetic acid).[4]
- Final Cleanup: Flush the spill area with copious amounts of water.[4]
- Reporting: Report the spill to the appropriate environmental, health, and safety (EHS) personnel at your institution.

## Disposal Operational Plan

Sodium hydroxide is classified as a hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[1] For laboratory and industrial settings, untreated sodium hydroxide should not be poured down the drain.[1][3] The primary and recommended method for the disposal of waste sodium hydroxide solution is through neutralization.[1] This process involves carefully adding an acid to the sodium hydroxide solution to adjust the pH to a neutral range (typically between 6 and 8), rendering it safer for disposal.[6][7]

This protocol details the methodology for neutralizing a sodium hydroxide solution for disposal.

Materials:

- Waste sodium hydroxide solution

- Weak acid (e.g., 5% acetic acid solution or citric acid) or a dilute strong acid (e.g., 1M hydrochloric acid or 1M sulfuric acid)
- Large borosilicate glass beaker (or other suitable corrosion-resistant container)
- Stir bar and magnetic stir plate
- pH meter or pH indicator strips
- Appropriate PPE (as detailed in the table above)

#### Procedure:

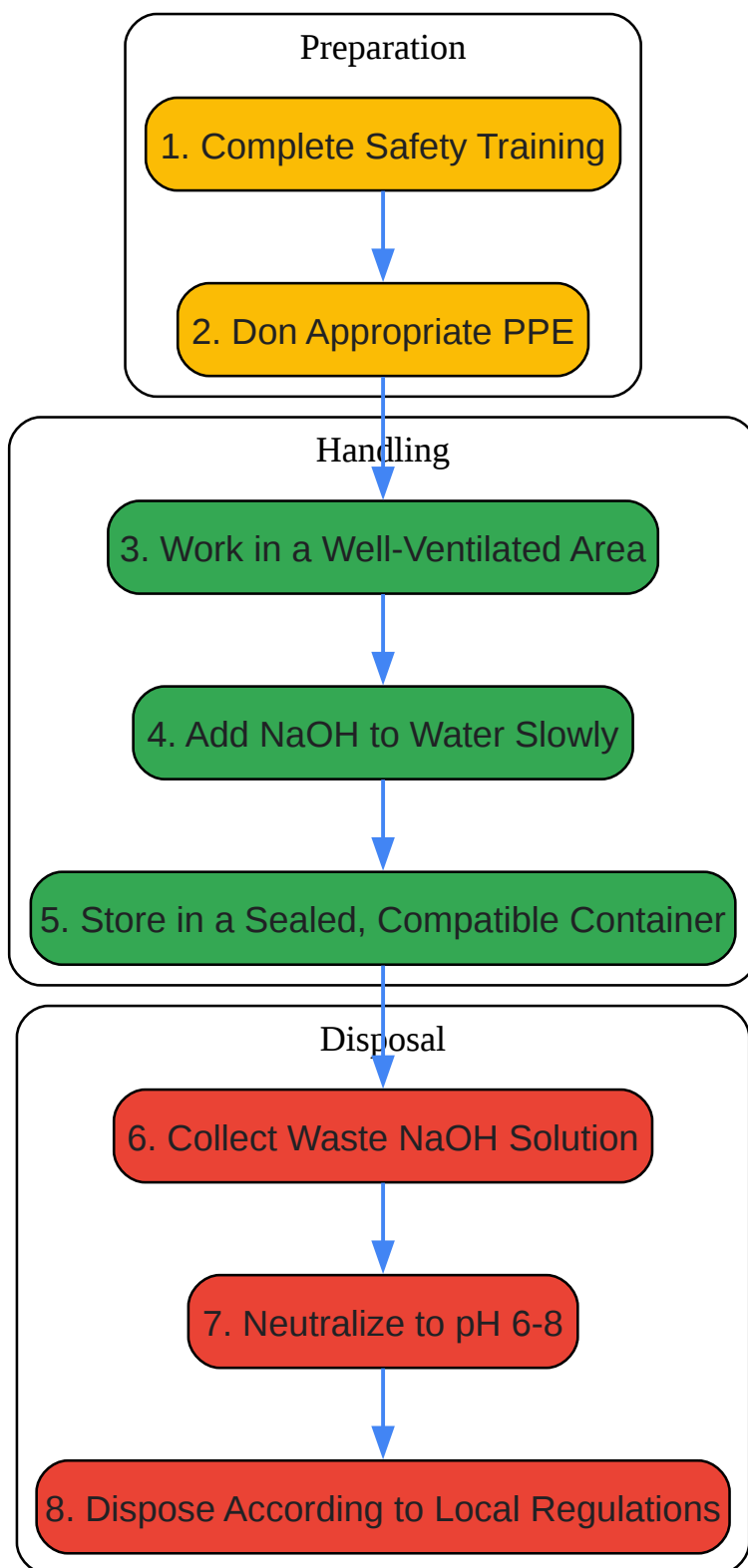
- Preparation:
  - Don all required personal protective equipment.
  - Perform the neutralization in a well-ventilated fume hood.
  - Place the waste sodium hydroxide solution in the large beaker with a stir bar.
  - Begin stirring the solution at a moderate speed.
- Execution:
  - Slowly and carefully add the neutralizing acid to the stirring sodium hydroxide solution in small increments. The reaction is exothermic, and adding the acid too quickly can cause the solution to boil and splash.<sup>[1]</sup>
  - Continuously monitor the pH of the solution using a pH meter or pH strips.
  - If the temperature of the solution increases significantly, pause the addition of acid and allow the solution to cool. An ice bath can be used to help control the temperature.
- Completion:
  - Continue adding acid until the pH of the solution is within the neutral range of 6 to 8.<sup>[6][7]</sup>

- Once neutralized, the solution can typically be disposed of down the drain with a large volume of water, provided it does not contain other hazardous materials and this practice is in compliance with local regulations.[\[1\]](#)[\[6\]](#) Always confirm your institution's specific policies for the disposal of neutralized solutions.
- If the neutralized solution contains other hazardous substances, it must be collected and disposed of as hazardous waste through your institution's EHS department.[\[1\]](#)

#### Quantitative Data on Common Neutralizing Acids:

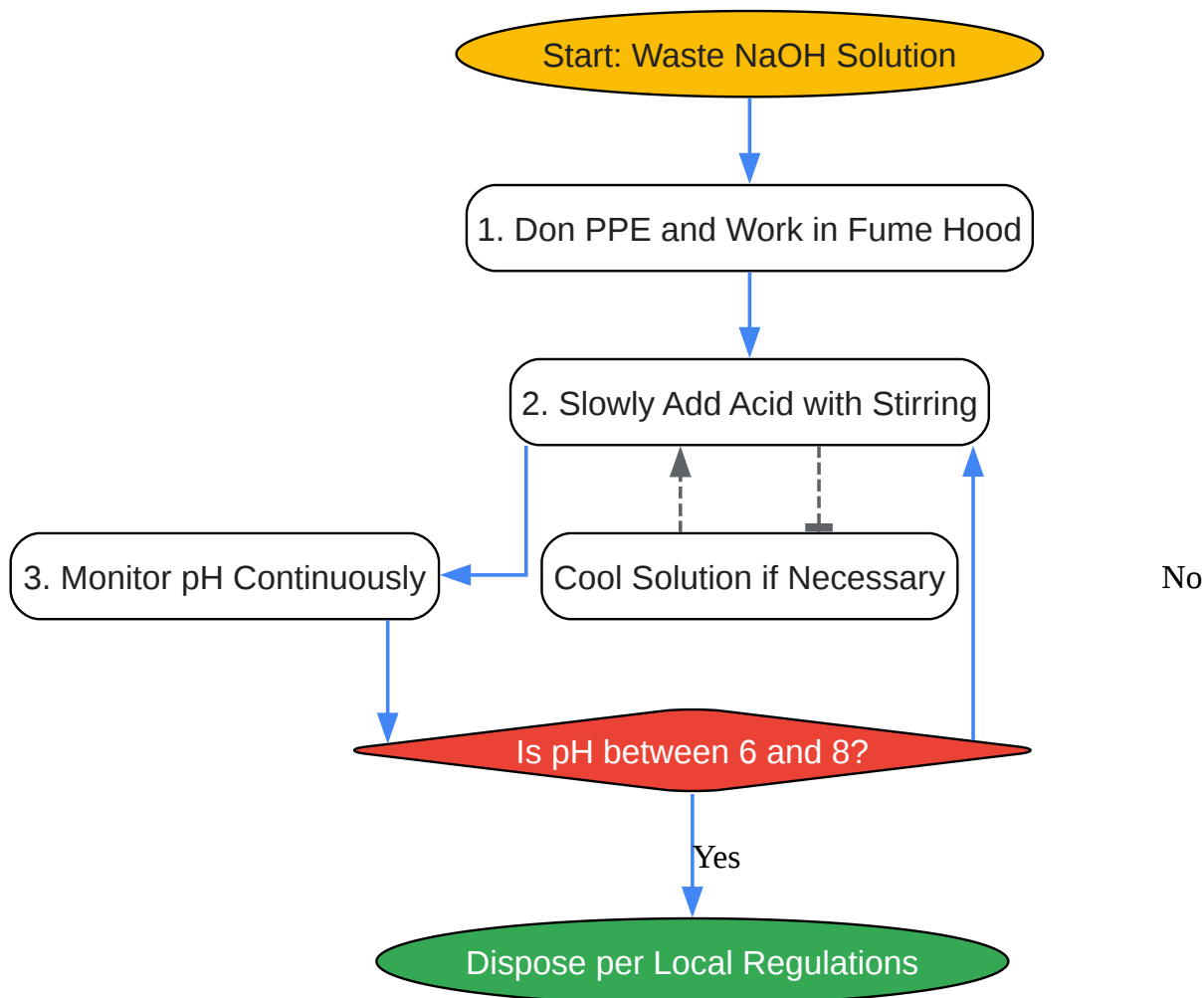
| Neutralizing Acid | Chemical Formula                             | Reaction with NaOH  | Notes  |
|-------------------|--|---|--|
| Hydrochloric Acid | HCl  | $\text{NaOH} + \text{HCl} \rightarrow \text{NaCl} + \text{H}_2\text{O}$   | Strong acid, efficient neutralization. The reaction is highly exothermic. <a href="#">[1]</a>    |
| Sulfuric Acid     | H <sub>2</sub> SO <sub>4</sub>               | $2\text{NaOH} + \text{H}_2\text{SO}_4 \rightarrow \text{Na}_2\text{SO}_4 + 2\text{H}_2\text{O}$                             | Strong acid, effective neutralizer. The reaction releases significant heat. <a href="#">[1]</a>  |
| Acetic Acid       | CH <sub>3</sub> COOH                         | $\text{NaOH} + \text{CH}_3\text{COOH} \rightarrow \text{CH}_3\text{COONa} + \text{H}_2\text{O}$                             | Weaker acid, resulting in a less aggressive and more controllable reaction. <a href="#">[1]</a>  |
| Citric Acid       | C <sub>6</sub> H <sub>8</sub> O <sub>7</sub> | $3\text{NaOH} + \text{C}_6\text{H}_8\text{O}_7 \rightarrow \text{Na}_3\text{C}_6\text{H}_5\text{O}_7 + 3\text{H}_2\text{O}$ | A solid, weak acid that is safer to handle. The reaction is less exothermic. <a href="#">[1]</a> |

## Workflow Diagrams



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Safe Handling and Disposal Workflow for Sodium Hydroxide.



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Step-by-Step Neutralization Process Workflow.

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